

Axitinib IC50 values for VEGFR1 VEGFR2 VEGFR3

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Axitinib IC50 Values for VEGFRs

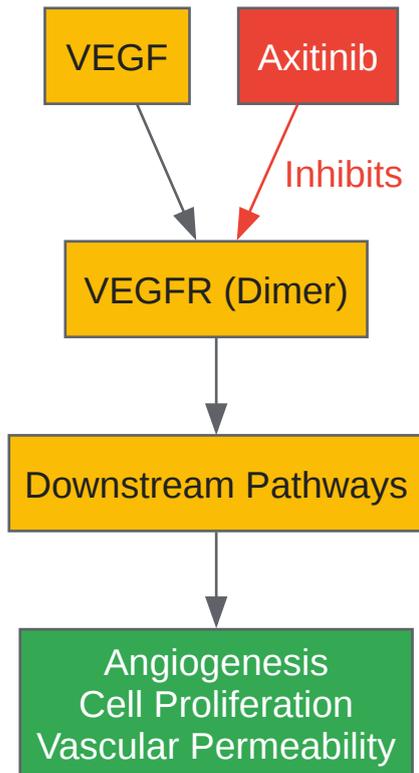
The table below summarizes the half-maximal inhibitory concentration (IC50) values of **Axitinib** for key receptor tyrosine kinases, demonstrating its high potency and selectivity [1] [2] [3].

Target	Reported IC50 Values	Additional Targets (with IC50)
VEGFR1	0.1 nM [1] [2]	PDGFR β : 1.6 nM [1] [3]
VEGFR2	0.2 nM [1] [2]	c-Kit: 1.7 nM [1] [3]
VEGFR3	0.1 - 0.3 nM [1] [2]	

Axitinib's potency against VEGFRs is approximately 10-fold greater than that of other TKIs like pazopanib, sunitinib, and sorafenib [1]. It is classified as a **Type I kinase inhibitor**, binding to the active "DFG-in" conformation of the ATP-binding pocket [4].

Mechanism of Action & Signaling Pathway

Axitinib competitively binds to the intracellular ATP-binding site of VEGFRs, stabilizing them in an inactive conformation and inhibiting downstream pro-angiogenic signaling [1] [5]. The following diagram illustrates the VEGF/VEGFR signaling pathway and the point of inhibition by **Axitinib**.



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*VEGF/VEGFR signaling pathway and **Axitinib** inhibition.*

The primary downstream pathways activated by VEGFR2 include the **RAF/MEK/ERK** pathway (regulating cell survival and proliferation) and the **PI3K/AKT/mTOR** pathway (influencing vascular permeability and cell invasion) [5]. By blocking VEGFR activation, **Axitinib** effectively suppresses these processes.

Experimental Context & Resistance Mechanisms

In vitro assays to determine IC₅₀ values, such as the **HotSpot assay**, typically involve incubating the kinase enzyme with a range of **Axitinib** concentrations in a reaction buffer. The remaining kinase activity is measured after a period of incubation, often by detecting the incorporation of ³³P-ATP into a substrate [6].

Despite its high potency, tumors can develop resistance to **Axitinib**. A 2025 multi-omics study revealed that resistance is primarily driven by **pre-existing transcriptomic and proteomic profiles** rather than new mutations in the VEGFRs themselves [7]. The study identified two major context-specific resistance subtypes:

- **In blood-derived cancers:** Resistance involves rewiring of purine metabolism and leveraging alternative growth factor signaling [7].
- **In solid tumors:** Resistance is characterized by adaptation to hypoxia, including ECM remodeling, immune evasion, and senescence-induced paracrine signaling [7].

Research Implications

The high selectivity of **Axitinib** for VEGFRs makes it a valuable tool in cancer research. Its well-defined mechanism and potency also make it a benchmark for developing new VEGFR inhibitors [4]. Furthermore, its potential is being explored beyond oncology, such as in treating pathological retinal angiogenesis in conditions like diabetic retinopathy [8].

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